

Comparative Guide to HPLC Method Validation for Ceftriaxone Sodium Quantification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ceftriaxone sodium salt

Cat. No.: B15604589

[Get Quote](#)

This guide provides a comprehensive comparison of High-Performance Liquid Chromatography (HPLC) methods for the quantification of **ceftriaxone sodium salt**, a widely used third-generation cephalosporin antibiotic.^{[1][2][3]} It is intended for researchers, scientists, and drug development professionals seeking to establish robust and reliable analytical procedures. The guide also briefly discusses alternative methods and presents supporting experimental data from various studies.

I. Comparison of HPLC Method Parameters

Several reversed-phase HPLC (RP-HPLC) methods have been developed and validated for the determination of ceftriaxone sodium in bulk drug and pharmaceutical dosage forms.^{[1][2][4]} A comparison of the key chromatographic conditions from different studies is summarized in Table 1. The choice of stationary phase, mobile phase composition, and detection wavelength are critical parameters that influence the method's performance.

Table 1: Comparison of Chromatographic Conditions for Ceftriaxone Sodium Quantification

Parameter	Method 1	Method 2	Method 3	Method 4
Column	Waters XTerra RP-18 (250x4.6 mm, 5 µm)[4]	Xterra C18 (150x4.6 mm, 5 µm)[1][5]	Promosil C-18 (250 mm, 4.6 mm, 5µm)[2]	Phenomenex ODS column C18 (250 mm × 4.6 mm, 5.0 µ)[6]
Mobile Phase	Methanol:Water: Orthophosphoric acid (65:30:5 v/v) [4]	Disodium hydrogen phosphate buffer:Acetonitrile (65:35 v/v), pH 4.3[1][5]	Buffer:Methanol (90:10 v/v), pH 6.8[2]	Acetonitrile:Water with 0.01% triethylamine (70:30, v/v), pH 6.5[6]
Flow Rate	1.0 mL/min[4]	1.0 mL/min[1][5]	1.0 mL/min[2]	1.0 mL/min[6]
Detection (UV)	245 nm[4]	242 nm[1][5]	260 nm[2]	270 nm[6]
Retention Time	Not specified	~2.6 min[1][5]	~7.11 min[2]	~4.15 min[6]

II. Performance Comparison of Validated HPLC Methods

The validation of an analytical method ensures its suitability for the intended purpose. Key validation parameters as per the International Council for Harmonisation (ICH) guidelines include linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). [6][7] A summary of these parameters from various studies is presented in Table 2.

Table 2: Comparison of Validation Parameters for Ceftriaxone Sodium HPLC Methods

Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range (µg/mL)	0.2-20[4]	10.0-100.0[1][5]	1-50[2]	10-200[6]
Correlation Coefficient (r ²)	0.9999[4]	0.999[1][5]	Not specified	0.991[6]
Accuracy (% Recovery)	99.88-99.97%[4]	Not specified	Not specified	Assay: 99.73 ± 0.61%[6]
Precision (% RSD)	Intra-day: 0.01-0.08%, Inter-day: 0.05-0.19%[4]	Not specified	Not specified	Intra-day: 0.70-0.94%, Inter-day: 0.55-0.95%[6]
LOD (µg/mL)	Not specified	Not specified	Not specified	0.22[6]
LOQ (µg/mL)	0.0215[4]	Not specified	Not specified	0.67[6]
Robustness	%RSD < 2% for deliberate variations[7]	Variations in flow rate, mobile phase composition, and pH showed negligible effects[2]	%RSD < 2% for changes in pH and flow rate[6]	Not specified

III. Alternative Analytical Methods

While HPLC is the most prevalent method for ceftriaxone sodium quantification, other techniques have also been employed.[3] These methods may offer advantages in terms of speed, cost, or specific applications.

- **UV Spectrophotometry:** This is a simpler and more rapid method compared to HPLC.[8] It is often used for routine quality control. A study demonstrated a UV spectrophotometric method with a linearity range of 10–20 µg/mL and a maximum absorption peak at 241 nm.[8] The method showed good accuracy and precision, with intra- and inter-day variability less than 2% RSD.[8]

- **High-Performance Thin-Layer Chromatography (HPTLC):** HPTLC is another chromatographic technique that can be used for the quantification of ceftriaxone sodium.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** For bioanalytical applications requiring high sensitivity and selectivity, such as pharmacokinetic studies in human plasma, LC-MS/MS is the method of choice.[9] It offers lower detection limits compared to HPLC-UV methods.[9] A validated LC-MS/MS method for ceftriaxone in human plasma had a concentration range of 1.01-200 µg/ml.[9]
- **Microbiological Assay:** This method is based on the inhibitory effect of the antibiotic on the growth of a susceptible microorganism. While it provides a measure of the biological activity, it is generally less precise and more time-consuming than chromatographic methods.[3]

IV. Experimental Protocols

This section provides a generalized experimental protocol for the HPLC method validation for ceftriaxone sodium quantification, based on common practices found in the literature.

1. Preparation of Standard Solutions:

- **Stock Solution:** Accurately weigh and dissolve a suitable amount of ceftriaxone sodium reference standard in the mobile phase or a suitable diluent to obtain a stock solution of a known concentration (e.g., 1000 µg/mL).[4]
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve the desired concentrations for constructing a calibration curve (e.g., 10, 20, 30, 40, and 50 µg/ml).[7]

2. Chromatographic System and Conditions:

- The specific column, mobile phase, flow rate, and UV detection wavelength should be chosen based on the selected method (refer to Table 1).
- The system should be equilibrated with the mobile phase until a stable baseline is achieved.

3. Method Validation Procedure:

Caption: Workflow for HPLC method validation.

- **Specificity:** The ability of the method to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components. This is often evaluated by comparing the chromatograms of the drug substance, placebo, and a mixture of the two.^[7]
- **Linearity:** The linearity of an analytical procedure is its ability to obtain test results that are directly proportional to the concentration of the analyte. This is typically evaluated by analyzing a series of at least five concentrations across the desired range and determining the correlation coefficient of the calibration curve.^{[4][6]}
- **Accuracy:** The accuracy of an analytical procedure expresses the closeness of agreement between the value which is accepted either as a conventional true value or an accepted reference value and the value found. It is often determined by recovery studies, where a known amount of pure drug is added to a placebo preparation and the recovery is calculated.^{[4][7]}
- **Precision:** The precision of an analytical procedure expresses the closeness of agreement (degree of scatter) between a series of measurements obtained from multiple sampling of the same homogeneous sample under the prescribed conditions. It is usually assessed at two levels:
 - **Repeatability (Intra-day precision):** Analysis of replicate samples on the same day.^[4]
 - **Intermediate Precision (Inter-day precision):** Analysis of replicate samples on different days, by different analysts, or with different equipment.^[4]
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The LOD is the lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value. The LOQ is the lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.^[6] These are often calculated based on the standard deviation of the response and the slope of the calibration curve.
- **Robustness:** The robustness of an analytical procedure is a measure of its capacity to remain unaffected by small, but deliberate variations in method parameters and provides an indication of its reliability during normal usage.^[7] This can be assessed by intentionally

varying parameters such as the flow rate, mobile phase composition, and detection wavelength.[7]

- **System Suitability:** System suitability testing is an integral part of many analytical procedures. The tests are based on the concept that the equipment, electronics, analytical operations, and samples to be analyzed constitute an integral system that can be evaluated as such. Parameters such as theoretical plates, tailing factor, and retention time are monitored.

V. Conclusion

A variety of robust and reliable HPLC methods are available for the quantification of ceftriaxone sodium. The choice of a specific method will depend on the intended application, available instrumentation, and desired performance characteristics. For routine quality control, a simple and rapid isocratic RP-HPLC method is often sufficient. For bioanalytical studies requiring higher sensitivity, an LC-MS/MS method is preferable. Proper method validation in accordance with ICH guidelines is crucial to ensure the generation of accurate and reliable data. The development of stability-indicating methods is also critical to ensure that the method can accurately measure the active pharmaceutical ingredient in the presence of its degradation products.[10][11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. HPLC Method development and Validation for the assay of Ceftriaxone sodium injection | Semantic Scholar \[semanticscholar.org\]](#)
- [2. jddtonline.info \[jddtonline.info\]](#)
- [3. repositorio.unesp.br \[repositorio.unesp.br\]](#)
- [4. ijper.org \[ijper.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)

- [6. d-nb.info \[d-nb.info\]](#)
- [7. gsconlinepress.com \[gsconlinepress.com\]](#)
- [8. Quality of Ceftriaxone Sodium in Lyophilized Powder for Injection Evaluated by Clean, Fast, and Efficient Spectrophotometric Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Determination of ceftriaxone in human plasma using liquid chromatography–tandem mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. theaspd.com \[theaspd.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Comparative Guide to HPLC Method Validation for Ceftriaxone Sodium Quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15604589/docs#comparative-guide-to-hplc-method-validation-for-ceftriaxone-sodium-quantification\]](https://www.benchchem.com/product/b15604589/docs#comparative-guide-to-hplc-method-validation-for-ceftriaxone-sodium-quantification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check